

Allantoin Acetyl Methionine: A Multifunctional Skin Protecting Agent in Cosmetic Science

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Compound of Interest

Compound Name: Allantoin Acetyl Methionine

Cat. No.: B1665703

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Application Notes and Protocols for Researchers and Drug Development Professionals

Introduction

Allantoin Acetyl Methionine is a cosmetic ingredient that combines the well-established skin-soothing and regenerating properties of allantoin with the antioxidant and sulfur-donating benefits of N-acetyl methionine.[1][2][3] This unique molecule is designed to offer enhanced skin protection against environmental stressors, improve skin barrier function, and provide a calming effect on irritated skin. These application notes provide a comprehensive overview of its functions, mechanisms of action, and protocols for its evaluation in cosmetic and dermatological research.

Official Functions in Cosmetics:

- Skin Protecting: Helps to shield the skin from the harmful effects of external factors.[2]
- Soothing: Aids in reducing discomfort of the skin and scalp.[2]
- Skin Conditioning: Maintains the skin in good condition.[2]
- Antistatic: Reduces static electricity on surfaces, such as hair.[2]

Mechanism of Action

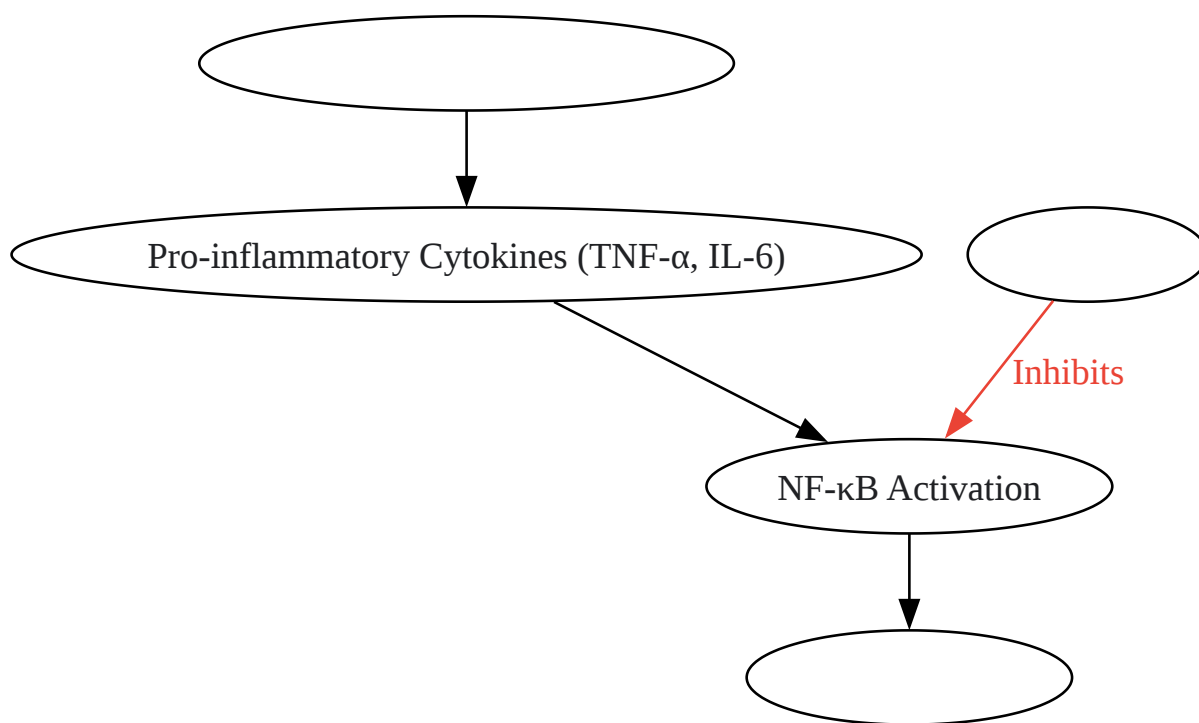
The protective effects of **Allantoin Acetyl Methionine** are attributed to the synergistic actions of its two components: allantoin and N-acetyl methionine.

- Allantoin: This component is known for its keratolytic, moisturizing, and anti-inflammatory properties.^{[4][5]} It promotes the shedding of dead skin cells, enhances skin hydration by increasing the water content of the extracellular matrix, and stimulates cell proliferation, which is crucial for skin regeneration.^{[4][5]} Allantoin also modulates inflammatory pathways by downregulating pro-inflammatory cytokines like TNF- α and IL-6, potentially through the inhibition of NF- κ B signaling.^[4]
- N-acetyl Methionine: As a derivative of the essential amino acid methionine, N-acetyl methionine provides antioxidant support.^[1] It is a precursor to cysteine, which is a building block of glutathione, a major endogenous antioxidant.^[1] Methionine is also essential for the production of keratin, the primary protein in skin, hair, and nails.^[1]

The combination of these two molecules in **Allantoin Acetyl Methionine** suggests a multi-pronged approach to skin protection: soothing existing irritation and supporting the skin's natural defense and repair mechanisms.

Signaling Pathways

The following diagrams illustrate the potential signaling pathways influenced by the components of **Allantoin Acetyl Methionine**.



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Caption: Antioxidant mechanism via glutathione synthesis from N-acetyl methionine.

Quantitative Data

While specific quantitative data for **Allantoin Acetyl Methionine** is limited in publicly available literature, the following tables summarize relevant data for its components, allantoin and methionine derivatives, which suggest the potential efficacy of the combined molecule.

Table 1: Efficacy Data for Allantoin

Parameter	Study Type	Concentration	Results	Reference
Reduction of Erythema	Randomized Controlled Trial (Diaper Dermatitis)	Not Specified	Significantly reduced erythema and lesion scores, comparable to low-potency steroids.	[4]
Skin Healing	Clinical Study (Radiation-Induced Dermatitis)	Not Specified	Improved skin healing and reduced discomfort.	[4]
In Vitro Drug Release	In Vitro Study	Not Specified	20.9% released from a gel formulation over six hours.	[6]
In Vivo Skin Permeation	In Vivo Study	Not Specified	30 seconds of 42°C heat significantly increased penetration from a lotion formulation.	[7]

Table 2: Efficacy Data for Methionine Derivatives

Parameter	Study Type	Concentration	Results	Reference
In Vitro Skin Permeation (S-Methyl-L-Methionine)	In Vitro Study	Not Specified	Combination with 2% oleic acid and 10% ethanol synergistically increased skin deposition.	[8]
In Vivo Skin Deposition (S-Methyl-L-Methionine)	In Vivo Study	Not Specified	Combination with 2% oleic acid and 10% ethanol resulted in a 4.2-fold increase in deposition compared to control.	[8]
Suppression of Atopic Dermatitis (Methionine)	Animal Study	Not Specified	Pre-treatment with excess methionine suppressed the development of atopic dermatitis.	[9]

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the skin-protecting properties of **Allantoin Acetyl Methionine**.

Protocol 1: In Vitro Assessment of Anti-inflammatory Activity

Objective: To determine the effect of **Allantoin Acetyl Methionine** on the production of pro-inflammatory cytokines in human keratinocytes.

Materials:

- Human epidermal keratinocytes (HEKa)
- Keratinocyte growth medium (KGM)
- Lipopolysaccharide (LPS)
- **Allantoin Acetyl Methionine**
- Phosphate-buffered saline (PBS)
- ELISA kits for TNF- α and IL-6

Procedure:

- Culture HEKa cells in KGM until they reach 80% confluency.
- Seed the cells in 24-well plates and allow them to adhere overnight.
- Pre-treat the cells with various concentrations of **Allantoin Acetyl Methionine** (e.g., 0.1%, 0.5%, 1%) for 2 hours.
- Induce inflammation by adding LPS (1 μ g/mL) to the media and incubate for 24 hours.
- Collect the cell culture supernatant.
- Quantify the levels of TNF- α and IL-6 in the supernatant using ELISA kits according to the manufacturer's instructions.
- Perform a cell viability assay (e.g., MTT) to ensure the tested concentrations of **Allantoin Acetyl Methionine** are not cytotoxic.

Diagram 3: Workflow for In Vitro Anti-inflammatory Assay



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Caption: Experimental workflow for assessing anti-inflammatory effects.

Protocol 2: In Vivo Evaluation of Skin Barrier Protection

Objective: To assess the ability of a cosmetic formulation containing **Allantoin Acetyl Methionine** to protect the skin barrier from disruption.

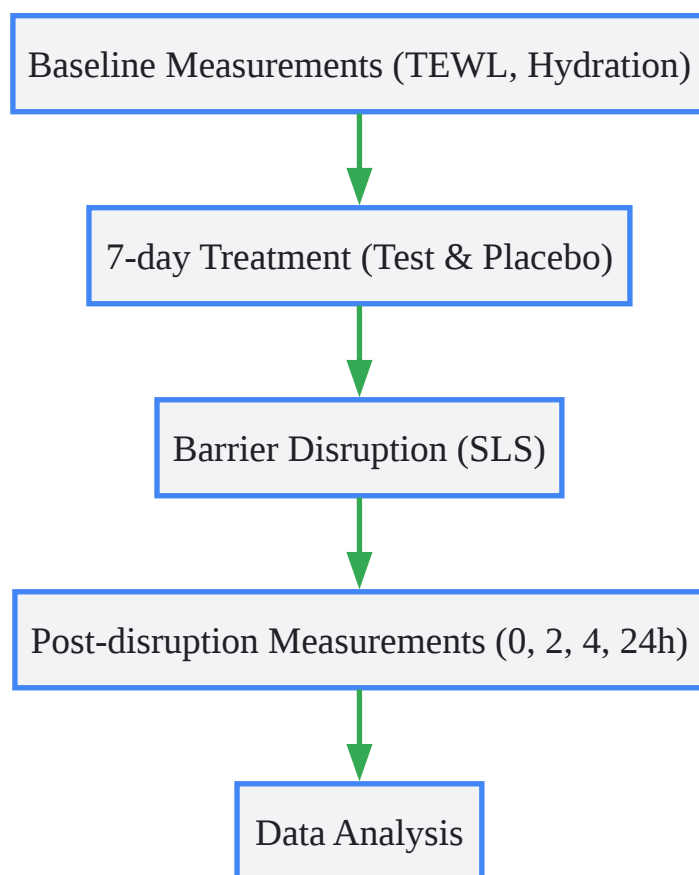
Materials:

- Human volunteers (n=20-30) with healthy skin
- Test formulation with **Allantoin Acetyl Methionine** (e.g., 1% w/w)
- Placebo formulation (without **Allantoin Acetyl Methionine**)
- Sodium lauryl sulfate (SLS) solution (1% w/v) for barrier disruption
- Tewameter® for Transepidermal Water Loss (TEWL) measurement
- Corneometer® for skin hydration measurement

Procedure:

- Define two test areas on the forearms of each volunteer.
- Measure baseline TEWL and skin hydration in both areas.
- Apply the test formulation to one area and the placebo to the other, twice daily for 7 days.
- On day 8, induce skin barrier disruption by applying the 1% SLS solution to both areas for 24 hours under occlusion.
- Remove the SLS patches and measure TEWL and skin hydration at 0, 2, 4, and 24 hours post-disruption.
- Compare the recovery of TEWL and skin hydration between the test and placebo-treated areas.

Diagram 4: Workflow for In Vivo Skin Barrier Protection Study



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Caption: Workflow for the in vivo skin barrier protection assessment.

Formulation Guidelines

- Recommended Use Level: 0.1% to 2.0%. [10]* Solubility: **Allantoin Acetyl Methionine** is expected to be water-soluble. For its allantoin component, solubility in water is approximately 0.5% at room temperature, which can be increased with gentle heating. [4][10]* pH Stability: The allantoin component is stable over a pH range of 4.0 to 8.0. [4]* Incorporation: It can be added to the water phase of emulsions or directly into aqueous-based formulations like serums and toners. To avoid potential crystallization at higher concentrations, it is advisable to add it to the formulation at temperatures at or below 50°C (122°F) or during the cooling phase of an emulsion with gentle agitation. [10]* Synergistic Ingredients: For enhanced soothing and skin-protecting effects, consider combining with other ingredients such as panthenol, bisabolol, niacinamide, aloe vera, and chamomile. [4][10]

Safety and Regulatory Information

- Safety: **Allantoin Acetyl Methionine** is generally considered safe for use in cosmetic products. [11] The Environmental Working Group (EWG) gives it a low hazard score. [11] The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that allantoin and its related complexes are safe as used in cosmetics. * Regulatory Status (for Allantoin):
 - United States (FDA): Recognized as an over-the-counter (OTC) skin protectant at concentrations of 0.5% to 2.0%. [4] * European Union: Listed in the CosIng database as a skin-conditioning agent with no restrictions. [4] * Japan and ASEAN: Included in positive lists of cosmetic ingredients without special limitations. [4]

Conclusion

Allantoin Acetyl Methionine is a promising multifunctional ingredient for skin protection in cosmetic science. Its dual action, derived from allantoin and N-acetyl methionine, provides a rationale for its use in formulations aimed at soothing, moisturizing, and defending the skin against environmental aggressors. While more specific research on the combined molecule is needed to fully elucidate its synergistic effects and optimal applications, the existing data on its individual components strongly support its efficacy and safety. The protocols outlined in these notes provide a framework for researchers to further investigate and substantiate the skin-protecting benefits of **Allantoin Acetyl Methionine**.

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